

Technical Support Center: Poly(C) and Poly(I:C) Potassium Salt

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Compound of Interest

Compound Name: Polycytidylic acid potassium

Cat. No.: B15548170

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the proper reconstitution, handling, and application of polycytidylic acid (Poly(C)) and polyinosinic:polytidylic acid (Poly(I:C)) potassium salt.

Frequently Asked Questions (FAQs)

Product Identification and Properties

Q1: What is the difference between Poly(C) potassium salt and Poly(I:C) potassium salt?

A: It is crucial to distinguish between these two products as they have different structures and biological activities.

- **Poly(C) Potassium Salt:** This is a single-stranded RNA (ssRNA) molecule composed of repeating cytidylic acid units.
- **Poly(I:C) Potassium Salt:** This is a synthetic, double-stranded RNA (dsRNA) analog.^{[1][2]} It is formed by annealing one strand of polyinosinic acid (Poly(I)) with one strand of polycytidylic acid (Poly(C)).^[2] Poly(I:C) is widely used to simulate viral infections in research because its dsRNA structure is recognized by the innate immune system.^[2]

Q2: How does Poly(I:C) potassium salt stimulate the immune system?

A: Poly(I:C) is recognized by Toll-like receptor 3 (TLR3), which is primarily found in endosomes of immune cells like dendritic cells and macrophages.[1][2][3] This recognition triggers a TRIF-dependent signaling pathway, leading to the activation of transcription factors like NF-κB and the production of pro-inflammatory cytokines and Type I interferons.[3] Poly(I:C) can also be recognized by cytosolic sensors such as RIG-I and MDA5.[1]

Q3: Some commercial Poly(I:C) products are listed as containing only 10% Poly(I:C). What is the remaining 90%?

A: Certain commercial preparations of Poly(I:C) potassium salt (e.g., Sigma-Aldrich product P9582) are formulated with buffer salts, which constitute about 90% of the lyophilized powder's total mass.[4] These salts, typically sodium chloride and sodium phosphate, are included to maintain ionic strength, which is critical for preserving the double-stranded structure of the RNA molecule upon reconstitution.[3] Always check the product's certificate of analysis to confirm the exact composition.

Reconstitution and Storage

Q4: What is the recommended solvent for reconstituting Poly(I:C) potassium salt?

A: Reconstitute Poly(I:C) potassium salt in solutions with physiological salt concentrations, such as sterile, RNase-free physiological saline (0.9% NaCl) or phosphate-buffered saline (PBS).[5] Some protocols also use sterile, RNase-free water, especially for products that already contain buffer salts.[3][5] For single-stranded Poly(C), solubility has been tested in water at approximately 20 mg/mL.

Q5: How should I store the lyophilized powder and reconstituted solutions?

A: Proper storage is critical to prevent degradation.

- Lyophilized Powder: Store desiccated at -20°C for long-term stability.[6]
- Reconstituted Solution: Prepare working aliquots to minimize freeze-thaw cycles and store them at -20°C. Aqueous solutions are expected to be stable for at least six months under these conditions. The primary threat to the stability of RNA solutions is RNase contamination.

Q6: Do I need to heat the solution during reconstitution?

A: Some protocols recommend heating to ensure the Poly(I:C) is fully dissolved and properly annealed (double-stranded). A common procedure involves heating the solution to 50-65°C for 10 minutes, followed by slow cooling to room temperature.[1][5] However, some users report successful dissolution in physiological saline at room temperature without heating, especially for preparations that include buffer salts.[5]

Quantitative Data Summary

Parameter	Poly(I:C) Potassium Salt	Poly(C) Potassium Salt
Form	Lyophilized Powder	Powder
Storage (Lyophilized)	-20°C, desiccated	-20°C
Reconstitution Solvent	Physiological saline, PBS, or RNase-free water[3][5]	Water (tested at ~20 mg/mL)
Storage (Solution)	Aliquots at -20°C; stable for at least 6 months	No specific data available; general RNA handling principles apply.
Typical Composition	Can be 10% Poly(I:C) with 90% buffer salts	Typically supplied as the potassium salt.
Molecular Weight Range	90,000 - 1,400,000 Daltons	Varies by polymer length.

Troubleshooting Guide

Q: My cells are not responding to the Poly(I:C) treatment. What could be the issue?

A: Lack of cellular response can stem from several factors:

- **Incorrect Product:** Ensure you are using double-stranded Poly(I:C) and not single-stranded Poly(C) if your goal is to activate TLR3. TLR3 specifically recognizes dsRNA.[2]
- **Improper Reconstitution:** The double-stranded structure is essential for activity. If the Poly(I:C) was reconstituted in a low-ionic-strength solvent (like pure water, if the product does not contain salts), it might have denatured.[3][5] Consider re-annealing your stock by heating it to ~50°C and allowing it to cool slowly to room temperature.[1][5]

- **Incorrect Concentration Calculation:** If using a product containing buffer salts (e.g., 10% Poly(I:C)), ensure you have calculated your final concentration based on the actual polynucleotide content, not the total mass of the lyophilized powder.
- **Degradation:** The stock solution may have been degraded by RNase contamination or excessive freeze-thaw cycles. Always use RNase-free reagents and tips and aliquot your stock solution upon reconstitution.
- **Cell Type:** The target cells must express the appropriate receptors (TLR3, RIG-I, MDA5) to respond to Poly(I:C).^{[1][2]}

Q: I am observing inconsistent results between experiments. Why?

A: Inconsistency is often related to preparation and handling:

- **Solution Heterogeneity:** Ensure the Poly(I:C) is completely dissolved before use. Incompletely dissolved material can lead to inaccurate dosing. Gentle vortexing before making dilutions can help.
- **Fresh vs. Frozen Aliquots:** While solutions are stable at -20°C, some researchers prefer to prepare solutions fresh on the day of the experiment to ensure maximum and reproducible activity.^[5]
- **Aliquoting:** Using small, single-use aliquots is the best practice to ensure consistency and prevent contamination and degradation from repeated handling of a stock solution.

Experimental Protocols

Protocol: Reconstitution and Aliquoting of Poly(I:C) Potassium Salt

This protocol is a general guideline. Always refer to the manufacturer's specific instructions for your product.

Materials:

- Poly(I:C) potassium salt (lyophilized powder)

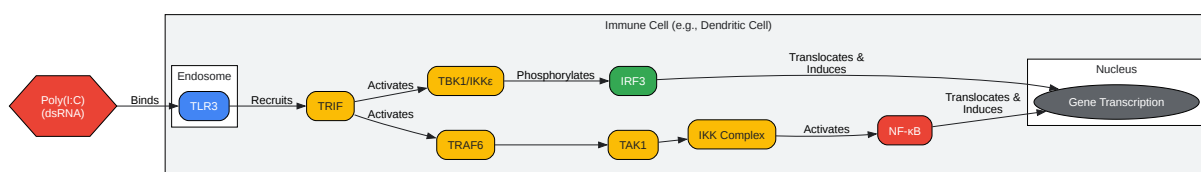
- Sterile, RNase-free physiological saline (0.9% NaCl) or nuclease-free water
- RNase-free microcentrifuge tubes
- RNase-free pipette tips
- Heating block or water bath (optional)

Procedure:

- Preparation: Before opening, allow the vial of lyophilized Poly(I:C) to equilibrate to room temperature for 20-30 minutes to prevent condensation.[\[7\]](#)
- Calculation: Determine the required volume of solvent to achieve your desired stock concentration. Crucially, check the Certificate of Analysis to determine if the product contains buffer salts. If it contains 10% Poly(I:C), for example, to make a 1 mg/mL solution from a 5 mg vial, you would add 0.5 mL of solvent (since there is only 0.5 mg of Poly(I:C) in the vial).
- Reconstitution:
 - Aseptically add the calculated volume of sterile, RNase-free saline or water to the vial.
 - Gently swirl the vial to dissolve the powder. Avoid vigorous vortexing which can shear the long RNA strands.
 - If dissolution is difficult, incubate the solution at 50°C for 10-15 minutes.[\[1\]](#)[\[5\]](#)
 - After heating, allow the solution to cool slowly to room temperature to ensure proper annealing of the dsRNA.
- Aliquoting:
 - Once fully dissolved and cooled, dispense the solution into single-use, RNase-free microcentrifuge tubes.
 - Label each aliquot clearly with the name, concentration, and date.
- Storage: Immediately store the aliquots at -20°C.

Visualizations

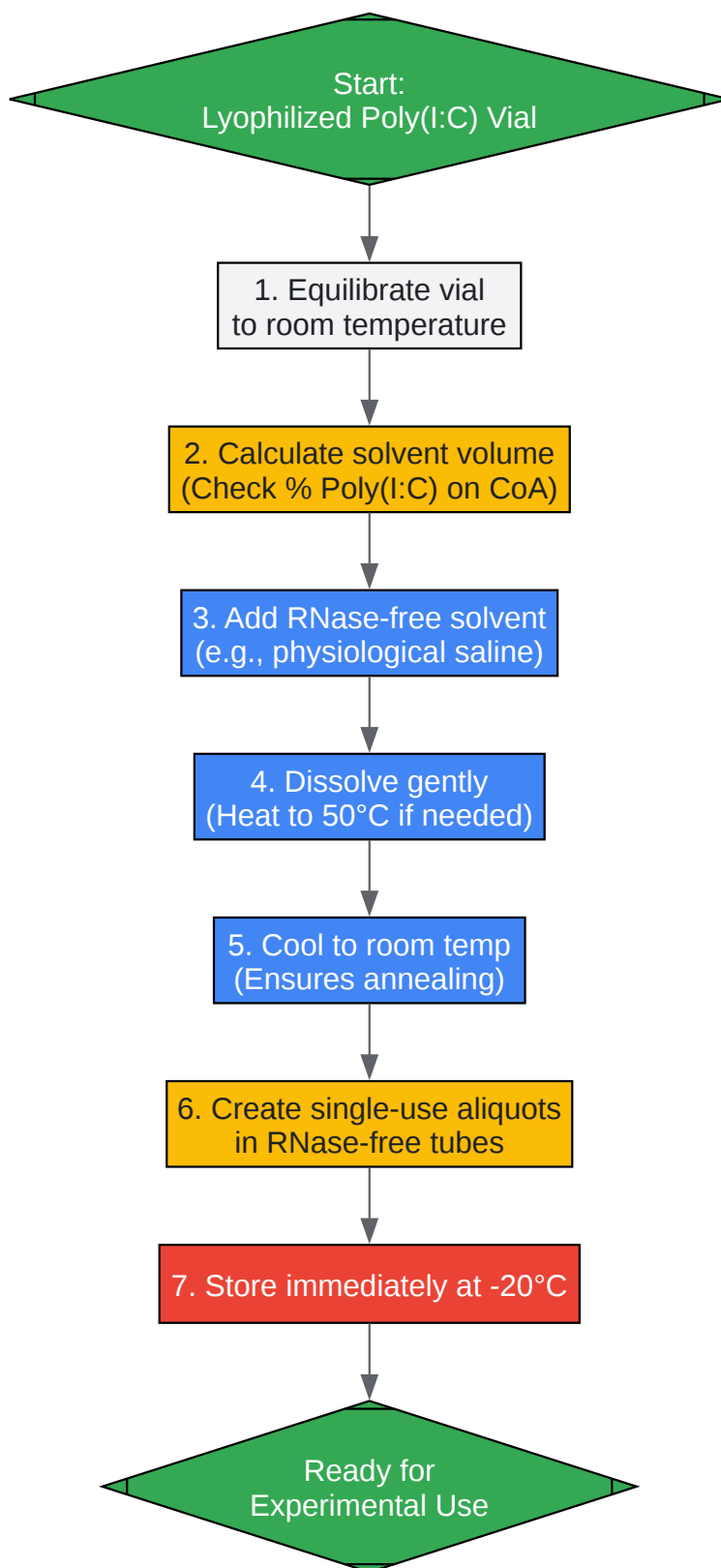
Poly(I:C) Immune Signaling Pathway



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Caption: TLR3 signaling pathway activated by Poly(I:C).

Experimental Workflow for Poly(I:C) Handling



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